

4E-Deacetylchromolaenide 4'-O-acetate: A Technical Overview of a Germacrane Sesquiterpenoid

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4E-Deacetylchromolaenide 4'-O-acetate

Cat. No.: B15592323

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CAS Number: 104736-09-6 Chemical Formula: $C_{22}H_{28}O_7$

This technical guide provides a comprehensive overview of **4E-Deacetylchromolaenide 4'-O-acetate**, a natural product belonging to the germacrane class of sesquiterpene lactones. Due to the limited availability of specific research on this particular compound, this document synthesizes information from studies on closely related germacranolides and the broader family of compounds isolated from Eupatorium species. This guide is intended for researchers, scientists, and professionals in drug development interested in the potential biological activities and therapeutic applications of this class of molecules.

Chemical Identity and Physicochemical Properties

4E-Deacetylchromolaenide 4'-O-acetate is a sesquiterpenoid characterized by a 10-membered carbocyclic germacrane ring. It has been isolated from plant species such as Eupatorium glehni and Eupatorium rugosum.^[1]

Table 1: Physicochemical Properties of **4E-Deacetylchromolaenide 4'-O-acetate**

| Property | Value | Source |
|-------------------|--|--------|
| CAS Number | 104736-09-6 | [1] |
| Molecular Formula | C ₂₂ H ₂₈ O ₇ | [1] |
| Appearance | Powder | [2] |
| Purity | >98% (Commercially available) | [3] |

Biological Activity of Germacrane Sesquiterpenoids

While specific quantitative data for **4E-Deacetylchromolaenide 4'-O-acetate** is not readily available in published literature, the germacrane class of sesquiterpene lactones is well-documented for a range of biological activities. These activities are often attributed to the presence of an α,β -unsaturated γ -lactone moiety, which can react with nucleophilic groups in biological macromolecules.

Cytotoxic and Anticancer Activity

Many germacrane-type sesquiterpenes exhibit potent cytotoxic effects against various cancer cell lines.[3][4] This activity is a significant area of research for the development of new anticancer agents.

Table 2: Representative Cytotoxic Activities of Germacrane Sesquiterpenoids

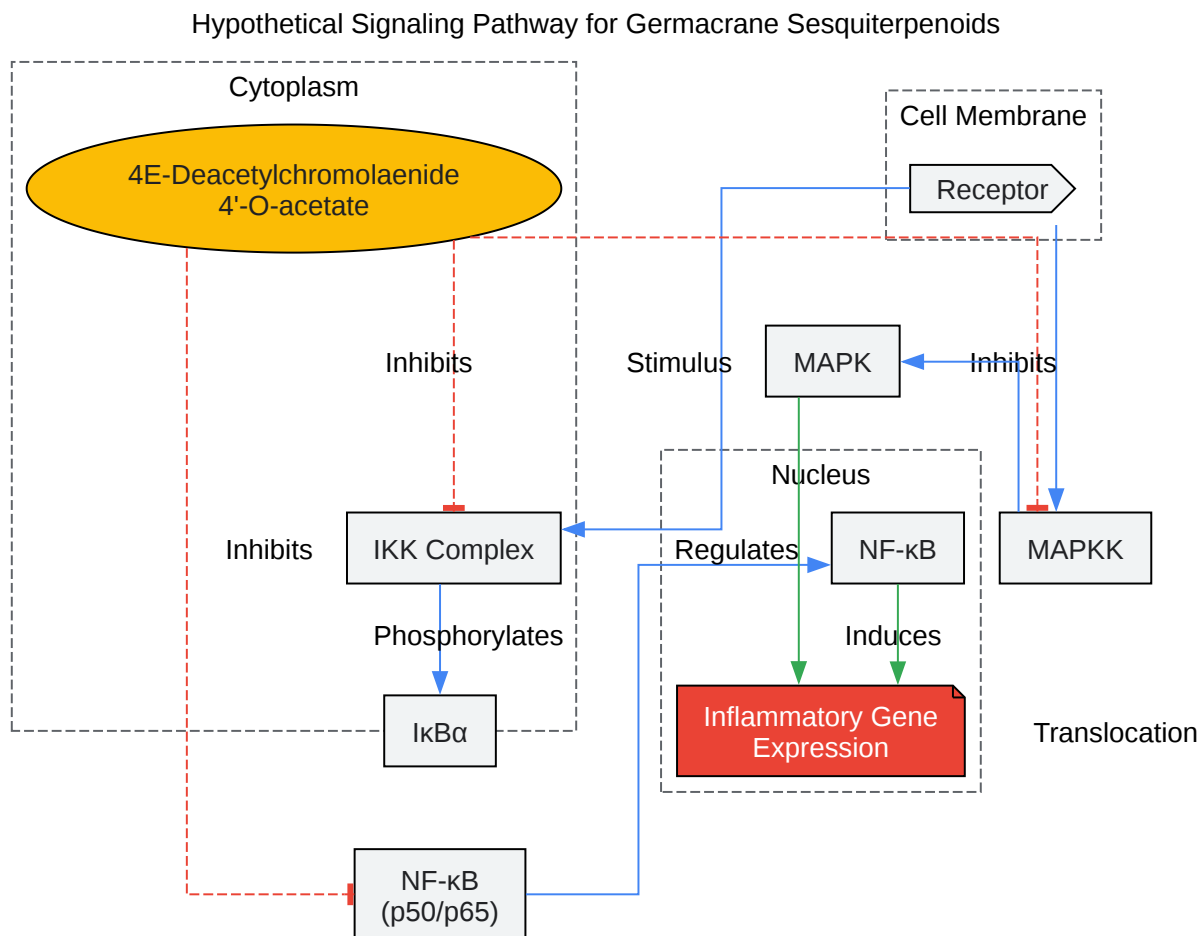
| Compound | Cancer Cell Line | IC ₅₀ (μM) | Reference |
|--------------------|----------------------------------|-------------------------------------|-----------|
| Tomentophantin A | K562 (Leukemia) | 0.40 | [3] |
| Tomentophantin A | CCRF-CEM (Leukemia) | 5.1 | [3] |
| Unnamed Germacrane | A549 (Lung) | 8.97 | [4] |
| Unnamed Germacrane | HepG2 (Liver) | 12.35 | [4] |
| Unnamed Germacrane | MCF-7 (Breast) | 15.21 | [4] |
| Unnamed Germacrane | HeLa (Cervical) | 27.39 | [4] |
| Eupalinolides | A-549, BGC-823, SMMC-7721, HL-60 | Potent (exact values not specified) | [5] |

Anti-inflammatory Activity

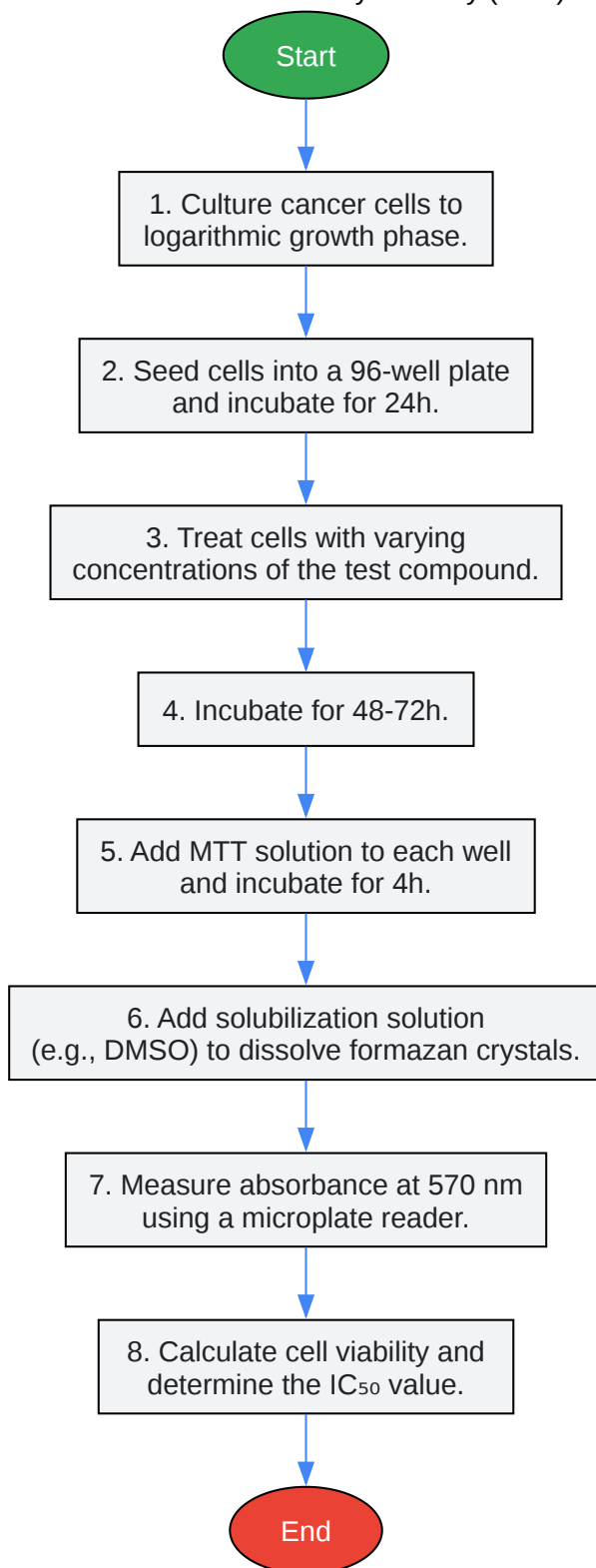
Germacrane sesquiterpenoids are known to possess anti-inflammatory properties, primarily through the modulation of key signaling pathways involved in the inflammatory response, such as the NF-κB and MAPK pathways.[1]

Potential Signaling Pathways

Based on studies of related germacrane lactones, **4E-Deacetylchromolaenide 4'-O-acetate** could potentially modulate inflammatory and cell survival pathways. A hypothetical signaling pathway is depicted below.



General Workflow for In Vitro Cytotoxicity (MTT) Assay

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